Application Note: Quantitative Analysis of Phenyl Propyl Sulfide using ¹H-NMR Spectroscopy

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Compound of Interest

Compound Name:	*Phenyl propyl sulfide*
CAS No.:	*874-79-3*
Cat. No.:	*B1614682*

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Introduction: The Need for Precise Quantification in Pharmaceutical Development

In the landscape of pharmaceutical research and drug development, the precise characterization and quantification of active pharmaceutical ingredients (APIs) and their intermediates are of paramount importance. **Phenyl propyl sulfide**, a key structural motif in various pharmacologically active compounds, requires rigorous analytical oversight to ensure purity, stability, and ultimately, patient safety. Traditional chromatographic methods, while powerful, often rely on reference standards for each analyte and can be susceptible to variations in detector response.[1]

Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy has emerged as a robust and versatile primary analytical method for determining the purity and concentration of organic molecules.[2][3] Its fundamental principle lies in the direct proportionality between the integrated area of an NMR signal and the number of nuclei contributing to that signal.[3] This unique characteristic allows for the absolute quantification of a substance without the need for

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an identical reference standard of the analyte, a significant advantage when dealing with novel compounds or when certified standards are unavailable.[1][4]

This application note provides a comprehensive guide to the characterization of **phenyl propyl sulfide** using ^{1}H-qNMR. It details a validated protocol, from meticulous sample preparation and parameter optimization to data processing and analysis, grounded in the principles of metrological traceability and scientific integrity.[5][6] The methodologies described herein are designed to be self-validating and adhere to the principles outlined in authoritative guidelines such as those from the United States Pharmacopeia (USP) and the International Council for Harmonisation (ICH).[5][7][8]

The Foundational Principle of qNMR

Quantitative NMR leverages a core tenet of NMR spectroscopy: the integrated intensity (area) of a resonance signal is directly proportional to the number of nuclei giving rise to that signal.[3] For ^{1}H-qNMR, this means the area under a proton's peak is a direct measure of the molar quantity of that proton in the sample. By incorporating a certified internal standard of known purity and concentration into the sample, the concentration or purity of the analyte can be determined with high accuracy and precision.[3]

The relationship is expressed by the following equation:

Purity_Analyte (%) = (I_Analyte / I_Std) * (N_Std / N_Analyte) * (M_Analyte / M_Std) * (m_Std / m_Analyte) * Purity_Std (%)

Where:

- I_Analyte and I_Std are the integrated signal areas for the analyte and internal standard, respectively.
- N_Analyte and N_Std are the number of protons for the respective integrated signals.
- M_Analyte and M_Std are the molar masses of the analyte and internal standard.
- m_Analyte and m_Std are the masses of the analyte and internal standard.
- Purity_Std is the certified purity of the internal standard.

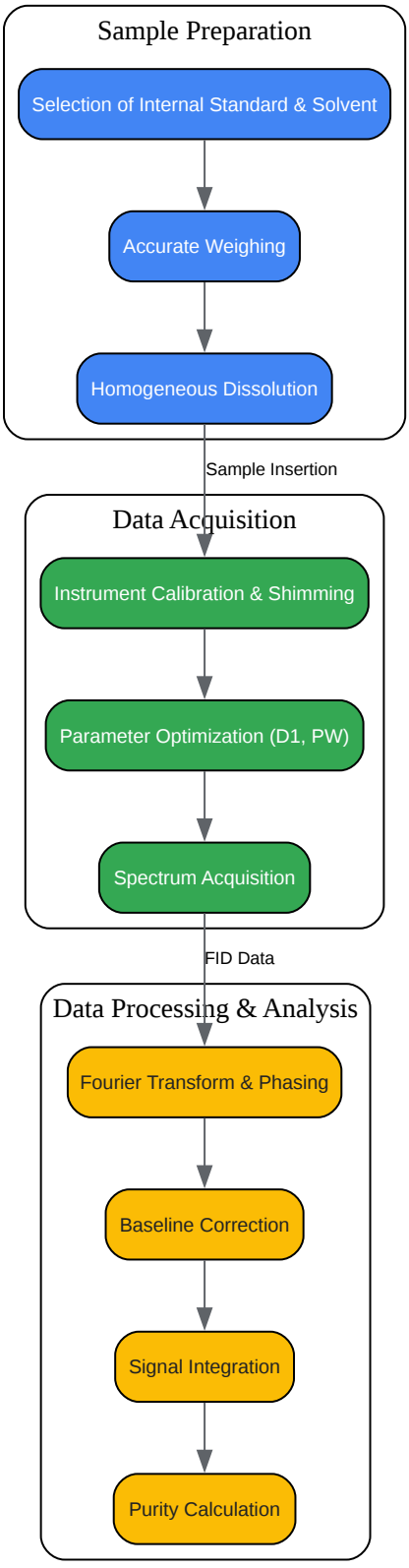
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This direct, first-principles relationship makes qNMR a primary ratio method, capable of delivering results with traceability to the International System of Units (SI).[5]

Experimental Workflow: A Step-by-Step Protocol

Achieving reliable and reproducible qNMR results is contingent upon a meticulously planned and executed experimental workflow.[9] This protocol outlines the critical steps for the quantitative analysis of **phenyl propyl sulfide**.

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Figure 1: qNMR Experimental Workflow for **Phenyl Propyl Sulfide**.

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Materials and Reagents

- Analyte: **Phenyl Propyl Sulfide** ($C_9H_{12}S$, MW: 152.26 g/mol)[10]
- Internal Standard: Maleic Anhydride (Certified Reference Material, ≥99.0% purity)
- Deuterated Solvent: Chloroform-d ($CDCl_3$, 99.8% D)

Causality Behind Choices:

- Internal Standard Selection: Maleic anhydride is chosen for several key reasons:
  - High Purity and Stability: As a certified reference material, its purity is well-documented and it is not hygroscopic, allowing for accurate weighing.[11]
  - Signal Simplicity: It exhibits a sharp singlet in the ^{1}H-NMR spectrum, which simplifies integration and minimizes errors.[11]
  - Spectral Separation: Its resonance peak (~7.1 ppm in $CDCl_3$) is well-resolved from the signals of **phenyl propyl sulfide**, preventing overlap and ensuring accurate integration.[12]
- Solvent Selection: $CDCl_3$ is selected because both **phenyl propyl sulfide** and maleic anhydride demonstrate excellent solubility, ensuring a homogeneous solution critical for accurate quantification.[12]

Sample Preparation Protocol

- Weighing: Using a calibrated analytical balance with a readability of at least 0.01 mg, accurately weigh approximately 15-20 mg of **phenyl propyl sulfide** into a clean, dry NMR tube. Record the exact mass.
- Standard Addition: Accurately weigh approximately 10-15 mg of the maleic anhydride internal standard into the same NMR tube. Record the exact mass. The goal is to achieve a near 1:1 signal intensity ratio for the signals chosen for quantification to maximize accuracy.[13]
- Dissolution: Add approximately 0.7 mL of $CDCl_3$ to the NMR tube.

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- Homogenization: Cap the tube and vortex for at least 60 seconds to ensure complete and homogeneous dissolution of both the analyte and the internal standard. Visually inspect the solution to confirm no particulate matter remains.

NMR Data Acquisition

These parameters are optimized for a 400 MHz NMR spectrometer. Instrument-specific adjustments may be necessary.

- Instrument Preparation: Tune and shim the spectrometer on the prepared sample to achieve optimal magnetic field homogeneity.
- Acquisition Parameters: The choice of experimental parameters is critical for obtaining high-quality, reproducible NMR spectra suitable for quantification.[14]
  - Pulse Angle (PW): Set to a 30° or 90° pulse. A 90° pulse maximizes the signal-to-noise ratio (S/N), but requires a longer relaxation delay.[13]
  - Relaxation Delay (D1): This is the most critical parameter for accurate quantification.[13] It must be set to at least 5 times the longest spin-lattice relaxation time (T_1) of both the analyte and internal standard signals being integrated. An inversion-recovery experiment should be performed to determine the T_1 values. A conservative D1 of 30 seconds is often sufficient for many small molecules.
  - Acquisition Time (AQ): Set to at least 3 seconds to ensure adequate digital resolution.
  - Number of Scans (NS): A minimum of 16 scans is recommended to achieve a signal-to-noise ratio (S/N) of at least 250:1 for the signals of interest, which is necessary for integration errors of less than 1%.[15]
  - Temperature: Maintain a constant probe temperature (e.g., 298 K) to ensure spectral stability.

Data Processing and Analysis

- Fourier Transformation: Apply an exponential multiplication with a line broadening factor (LB) of 0.3 Hz to improve the S/N without significantly compromising resolution.[16]

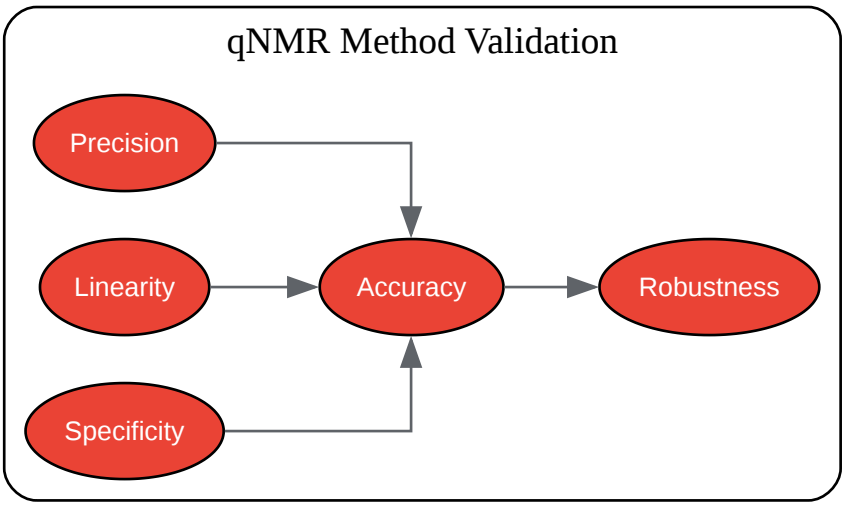
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- Phasing: Manually phase the spectrum to ensure all peaks have a pure absorption lineshape. This is critical for accurate integration.[16]
- Baseline Correction: Apply a polynomial baseline correction to ensure a flat baseline across the entire spectrum, particularly around the integrated signals.[16]
- Integration:
  - Identify a well-resolved, non-overlapping signal for **phenyl propyl sulfide**. The triplet corresponding to the methylene protons adjacent to the sulfur atom (~2.9 ppm, 2H) is a suitable choice.
  - Integrate the chosen **phenyl propyl sulfide** signal and the singlet from the maleic anhydride internal standard (~7.1 ppm, 2H).
  - Ensure the integration regions are consistent and sufficiently wide to encompass the entire peak area.
- Purity Calculation: Use the formula provided in Section 2 to calculate the purity of the **phenyl propyl sulfide** sample.

Method Validation: A Self-Validating System

A robust qNMR protocol must be a self-validating system. The validation of the analytical procedure should demonstrate its suitability for the intended purpose, in line with ICH Q2(R1) guidelines.[7][17]

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Figure 2: Interrelationship of Key Validation Parameters.

- Specificity: The method's ability to assess the analyte unequivocally in the presence of other components. This is demonstrated by the clear resolution of the **phenyl propyl sulfide** and internal standard signals from each other and from any impurity or solvent peaks.
- Linearity: The linearity of the method can be verified by preparing a series of samples with varying analyte-to-standard concentration ratios and plotting the measured integral ratio against the known concentration ratio. The correlation coefficient (R^2) should be >0.999.
- Accuracy: Accuracy is determined by comparing the qNMR result to a certified reference value or by analyzing a sample with a known amount of spiked **phenyl propyl sulfide** (recovery study). The agreement between the measured and true values should be within a predefined acceptance criterion (e.g., ±2%).
- Precision:
  - Repeatability: Assessed by performing multiple (n≥6) measurements of the same homogeneous sample. The relative standard deviation (RSD) should typically be less than 1.0%.
  - Intermediate Precision: Evaluated by repeating the analysis on different days with different analysts or instruments.

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- Robustness: The method's resilience to small, deliberate variations in experimental parameters (e.g., relaxation delay, pulse angle) should be assessed to identify the critical control points of the procedure.

Data Presentation and Results

The quantitative results for a batch of **phenyl propyl sulfide** are summarized below. The analysis was performed in triplicate to assess repeatability.

Parameter	Sample 1	Sample 2	Sample 3
Mass of Phenyl Propyl Sulfide (mg)	18.24	18.51	18.33
Mass of Maleic Anhydride (mg)	12.55	12.62	12.48
Integral of Analyte (I_Analyte)	5.42	5.51	5.46
Integral of Standard (I_Std)	3.88	3.92	3.86
Calculated Purity (%)	99.2	99.4	99.3
Mean Purity (%)	99.3	
Standard Deviation	0.10	
RSD (%)	0.10	

The low relative standard deviation (RSD) of 0.10% demonstrates the high precision of the developed qNMR method.

Conclusion

Quantitative ^{1}H-NMR spectroscopy provides a powerful, accurate, and reliable method for the characterization and purity determination of **phenyl propyl sulfide**.[18] By following a carefully designed and validated protocol, this technique offers a direct and non-destructive analysis that is traceable to SI units, making it an invaluable tool in pharmaceutical quality control and drug

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development.[3][5] The inherent advantages of qNMR, including the obviation of analyte-specific reference standards and its structural elucidation capabilities, position it as a superior alternative and a complementary technique to traditional chromatographic methods.[2][14]

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